

# Sodium Paraperiodate: A Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Sodium paraperiodate
CAS No.:	13940-38-0
Cat. No.:	B1313021

[Get Quote](#)

An in-depth examination of the chemical properties, synthesis, and applications of **sodium paraperiodate**, a versatile oxidizing agent in scientific research and pharmaceutical development.

**Sodium paraperiodate** ( $\text{Na}_3\text{H}_2\text{IO}_6$ ) is an inorganic salt that serves as a potent and selective oxidizing agent.[1] Its ability to cleave vicinal diols makes it an invaluable tool in the structural elucidation and modification of carbohydrates, glycoproteins, and other biomolecules.[2][3] This technical guide provides a comprehensive overview of **sodium paraperiodate**, including its physicochemical properties, synthesis protocols, and key applications in research and drug development.

## Core Properties and Specifications

**Sodium paraperiodate** is a white, crystalline solid.[4] It is characterized by the following molecular and physical properties:

Property	Value	Reference
Molecular Formula	$\text{H}_2\text{INa}_3\text{O}_6$	[4]
Molecular Weight	293.89 g/mol	[4][5]
CAS Number	13940-38-0	[4]
Appearance	White, crystalline solid/powder	[2][4]
Melting Point	>300°C	[1][6]
Solubility	Very slightly soluble in water; Soluble in concentrated sodium hydroxide solutions	[2][4]

## Synthesis of Sodium Paraperiodate

Several methods are available for the synthesis of **sodium paraperiodate**. A common laboratory-scale preparation involves the oxidation of sodium iodide in an alkaline medium.

## Experimental Protocol: Oxidation of Sodium Iodide with Bromine

This protocol details the synthesis of **sodium paraperiodate** from sodium iodide and bromine. [7]

Materials:

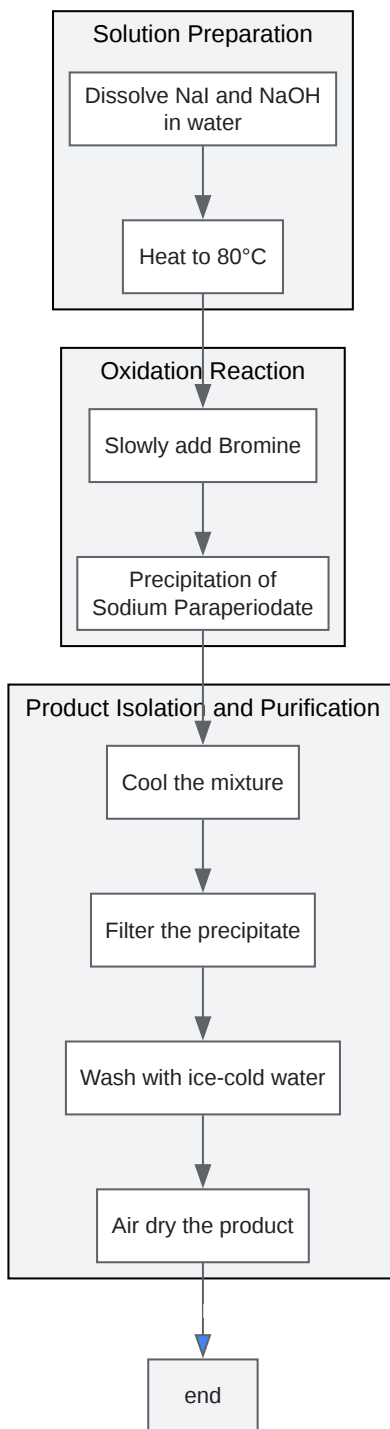
- Sodium iodide (NaI)
- Sodium hydroxide (NaOH)
- Bromine (Br<sub>2</sub>)
- Deionized water
- Ice

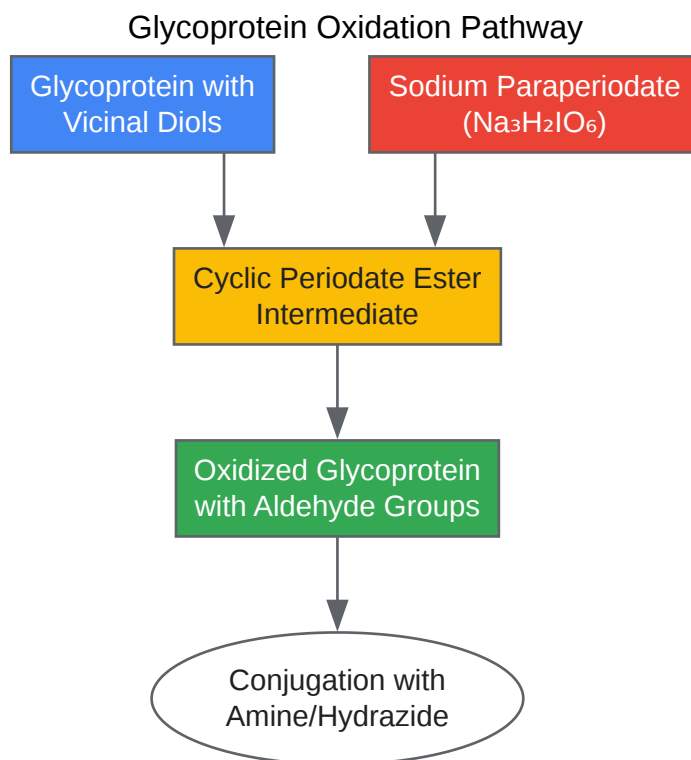
Procedure:

- Dissolve 10 g of sodium iodide and 53 g of sodium hydroxide in 400 mL of water.
- Heat the solution to 80°C with continuous stirring.
- Slowly add 16 mL of bromine using a dropping funnel with the tip submerged below the surface of the hot liquid. Maintain the temperature at 80°C throughout the addition. The product will precipitate during the oxidation.
- Once all the bromine has been added, cool the mixture.
- Filter the precipitate by suction and wash it four times with 10 mL portions of ice-cold water. Ensure each wash remains in contact with the solid for at least five minutes.
- Dry the product in the air to yield **sodium paraperiodate**.

A typical workflow for this synthesis is illustrated below.

## Workflow for Sodium Paraperiodate Synthesis





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sodium (para)periodate | CAS#: 13940-38-0 | Iofina [[iofina.com](http://iofina.com)]
- 2. SODIUM PARAPERIODATE Three Chongqing Chemdad Co., Ltd [[chemdad.com](http://chemdad.com)]
- 3. [atamankimya.com](http://atamankimya.com) [[atamankimya.com](http://atamankimya.com)]
- 4. SODIUM PARAPERIODATE | 13940-38-0 [[chemicalbook.com](http://chemicalbook.com)]

- [5. Periodic acid \(H5IO6\), sodium salt \(1:3\) | H2INa3O6 | CID 9796123 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Sodium \(para\)periodate | CAS 13940-38-0 | Chemical-Suppliers \[chemical-suppliers.eu\]](#)
- [7. prepchem.com \[prepchem.com\]](#)
- To cite this document: BenchChem. [Sodium Paraperiodate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1313021/docs#sodium-paraperiodate-a-technical-guide-for-researchers-and-drug-development-professionals>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

